

literature review of 1-Methylimidazole-4-acetaldehyde research

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Compound of Interest

Compound Name: 1-Methylimidazole-4-acetaldehyde

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In-depth Technical Guide: 1-Methylimidazole-4-acetaldehyde

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Methylimidazole-4-acetaldehyde is a key intermediate in the metabolic pathway of histamine, specifically in the catabolism of 1-methylhistamine. As a reactive aldehyde, its biological activities and potential pharmacological implications are of growing interest to the scientific community. This technical guide provides a comprehensive literature review of the research on **1-Methylimidazole-4-acetaldehyde**, summarizing its chemical properties, metabolic role, and the analytical methods used for its study. This document includes available quantitative data, details of experimental protocols where accessible, and visual representations of its metabolic pathway to serve as a valuable resource for researchers in pharmacology, toxicology, and drug development.

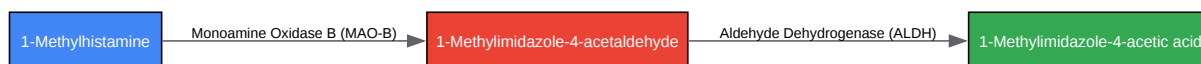
Chemical and Physical Properties

1-Methylimidazole-4-acetaldehyde, also known as N-tele-methylimidazole acetaldehyde, is a solid, alpha-CH₂-containing aldehyde and an imidazolylacetaldehyde.^{[1][2][3]} It is recognized as a human and mouse metabolite.^{[2][3]}

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O	[2]
Molecular Weight	124.14 g/mol	[2]
CAS Number	19639-03-3	[2]
IUPAC Name	2-(1-methyl-1H-imidazol-4-yl)acetaldehyde	[2]
Synonyms	Methylimidazoleacetaldehyde, Methylimidazole acetaldehyde, 2-(1-methylimidazol-4-yl)acetaldehyde	[2]
Physical Description	Solid	[2]
XLogP3-AA	-0.6	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	2	[2]

Metabolic Pathway and Biological Significance

1-Methylimidazole-4-acetaldehyde is an integral part of histidine metabolism.[2] In the brain, histamine is methylated by histamine N-methyltransferase (HNMT) to form 1-methylhistamine (also known as N-tele-methylhistamine).[4] This metabolite is then oxidized by monoamine oxidase B (MAO-B) to yield **1-methylimidazole-4-acetaldehyde**. [4] Subsequently, this aldehyde is converted to 1-methylimidazole-4-acetic acid by aldehyde dehydrogenase (ALDH), primarily the cytosolic form.[1]



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Figure 1: Metabolic conversion of 1-methylhistamine.

Quantitative Data

Research on the enzymatic kinetics of **1-methylimidazole-4-acetaldehyde** metabolism has provided the following data for the cytosolic aldehyde dehydrogenase in human liver:

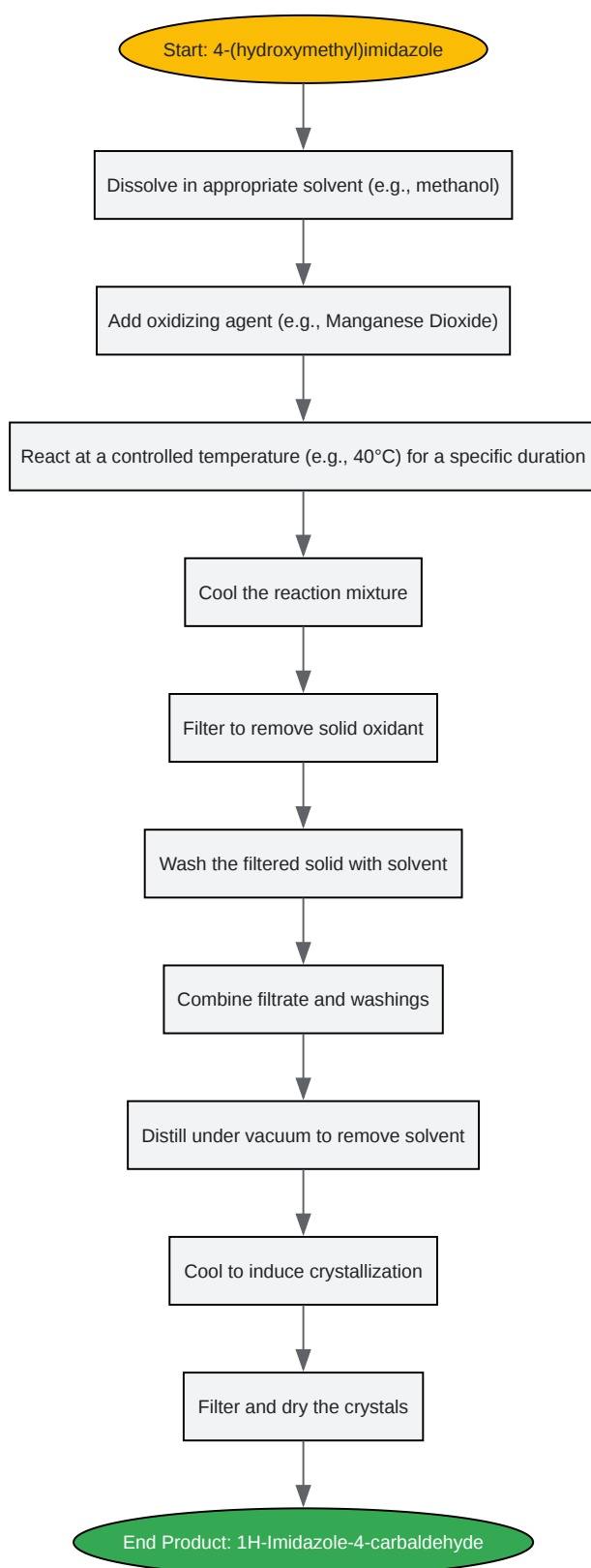
Enzyme	Substrate	K _m (μM)	V _{max}	Source
Cytosolic Aldehyde Dehydrogenase	N-tele-methylimidazole acetaldehyde	2.5	40% of that with acetaldehyde	[1]

Experimental Protocols

Synthesis

A specific, detailed experimental protocol for the synthesis of **1-methylimidazole-4-acetaldehyde** is not readily available in the reviewed literature. However, methods for the synthesis of related imidazole aldehydes have been described. For instance, 1H-Imidazole-4-carbaldehyde can be synthesized by the oxidation of 4-(hydroxymethyl)imidazole with manganese dioxide.[5]

A general workflow for such an oxidation reaction is presented below:



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Figure 2: General workflow for the synthesis of an imidazole aldehyde.

Enzymatic Assay for Aldehyde Dehydrogenase Activity

The activity of aldehyde dehydrogenase towards N-tele-methylimidazole acetaldehyde can be determined by monitoring the production of NADH spectrophotometrically. The substrate, **1-methylimidazole-4-acetaldehyde**, is generated in situ by the oxidation of N-tele-methylhistamine with a suitable amine oxidase.

Principle:

- $\text{N-tele-methylhistamine} + \text{O}_2 + \text{H}_2\text{O} \xrightarrow{\text{(Amine Oxidase)}} \text{1-Methylimidazole-4-acetaldehyde} + \text{NH}_3 + \text{H}_2\text{O}_2$
- $\text{1-Methylimidazole-4-acetaldehyde} + \text{NAD}^+ + \text{H}_2\text{O} \xrightarrow{\text{(Aldehyde Dehydrogenase)}} \text{1-Methylimidazole-4-acetic acid} + \text{NADH} + \text{H}^+$

The increase in absorbance at 340 nm due to the formation of NADH is measured to determine the enzyme activity.

Note: A detailed, step-by-step protocol from the primary literature by Henehan et al. (1985) was not fully accessible in the conducted search. Researchers should refer to the original publication for precise buffer compositions, enzyme concentrations, and reaction conditions.[\[1\]](#)

Analytical Methods

While specific protocols for the quantitative analysis of **1-methylimidazole-4-acetaldehyde** are not extensively detailed in the available literature, methods for the analysis of its metabolic precursor and product, as well as related imidazole compounds, can be adapted. High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are the most common techniques. For GC-MS analysis of the downstream product, 1-methylimidazole-4-acetic acid, a derivatization step is typically required.

Role in Drug Development and Toxicology

Currently, there is a significant lack of information in the public domain regarding the direct use of **1-methylimidazole-4-acetaldehyde** in drug development. Its role as a metabolite of histamine suggests that it may have physiological or pathophysiological functions, but these have not been extensively explored.

Toxicological data for **1-methylimidazole-4-acetaldehyde** is also scarce. However, studies on the related compound 4-methylimidazole (4-MEI) have been conducted due to its presence in some foods and beverages.[6] These studies may provide some insight into the potential toxicological profile of imidazole derivatives, but direct extrapolation of data is not advisable.

Future Directions

The research on **1-methylimidazole-4-acetaldehyde** is still in its early stages. Future investigations could focus on several key areas:

- Development of a robust and reproducible synthesis protocol. This would enable more widespread research into its biological effects.
- Pharmacological characterization. Studies are needed to determine if **1-methylimidazole-4-acetaldehyde** interacts with any receptors, particularly histamine receptors, or other biological targets.
- Toxicological evaluation. A thorough assessment of its potential toxicity is necessary to understand any health risks associated with its endogenous formation or potential exogenous exposure.
- Exploration of its role in neurological and other disorders. Given its origin from histamine metabolism in the brain, its potential involvement in neurological conditions warrants investigation.

Conclusion

1-Methylimidazole-4-acetaldehyde is a metabolically important intermediate in the histamine pathway. While some of its basic chemical and enzymatic properties have been characterized, there remain significant gaps in our understanding of its synthesis, pharmacology, and toxicology. This technical guide consolidates the currently available information and highlights the areas where further research is needed to fully elucidate the role of this intriguing molecule in biology and its potential for therapeutic applications.

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